

Introduction: The Azepane Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name: *tert-Butyl azepane-1-carboxylate*

Cat. No.: *B175412*

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The azepane ring, a seven-membered saturated heterocycle, is a privileged scaffold in medicinal chemistry.[1] Its conformational flexibility allows it to serve as a versatile building block, often leading to compounds with improved potency and pharmacokinetic profiles. The introduction of a tert-butoxycarbonyl (Boc) protecting group to the azepane nitrogen yields **tert-butyl azepane-1-carboxylate** (N-Boc-azepane), a stable and readily functionalizable intermediate crucial for the synthesis of a wide array of pharmaceutical candidates.[2]

The strategic importance of N-Boc-azepane and its derivatives lies in their role as precursors to novel therapeutics. These compounds are integral to the development of agents targeting a range of conditions, from neurological disorders to neoplasms.[3] Consequently, a reliable and high-quality supply of these intermediates is paramount for the seamless progression of drug discovery programs.

The Commercial Landscape: Key Suppliers and Available Derivatives

The commercial availability of **tert-butyl azepane-1-carboxylate** and its derivatives is robust, with several reputable suppliers catering to the research and bulk-scale needs of the pharmaceutical industry. The parent compound, **tert-butyl azepane-1-carboxylate** (CAS: 123387-52-0), is available from major suppliers like Sigma-Aldrich (Merck).[2]

However, the true utility of the azepane scaffold is often realized through its functionalized derivatives. The following tables summarize the commercial availability of key **tert-butyl**

azepane-1-carboxylate derivatives, providing a comparative overview of prominent suppliers.

Table 1: Commercial Suppliers of Oxo- and Hydroxymethyl-Derivatives

Derivative	CAS Number	Key Suppliers	Purity	Notes
tert-butyl 3-oxoazepane-1-carboxylate	870842-23-2	AChemBlock	97%	Useful for further functionalization at the 3-position.
tert-butyl 4-oxoazepane-1-carboxylate	188975-88-4	Oakwood Chemical, Echemi, Fisher Scientific	≥95%	A common intermediate with extensive documentation on its large-scale synthesis.[4][5]
tert-butyl 3-(hydroxymethyl)azepane-1-carboxylate	876147-43-2	AChemBlock, CP Lab Safety	95-97%	Provides a handle for chain extension or introduction of other functional groups.[6]

Table 2: Commercial Suppliers of Amino-Derivatives

Derivative	CAS Number	Key Suppliers	Purity	Notes
(R)-tert-Butyl 3-aminoazepane-1-carboxylate	1032684-85-7	Home Sunshine Pharma, Echemi	≥98%	Chiral building block for stereospecific synthesis.[3]
tert-Butyl 3-(aminomethyl)azepane-1-carboxylate	876147-47-6	BLDpharm, ChemUniverse	95%	Offers a primary amine for conjugation or further derivatization.[7]
tert-butyl 3-(methylamino)azepane-1-carboxylate	484638-83-7	Chemsrc	N/A	Secondary amine derivative for specific synthetic strategies.[8]
3-Boc-aminoazepane	454451-26-4	ChemBK	N/A	Positional isomer of the 3-amino derivative.

Table 3: Commercial Suppliers of Carboxylic Acid Derivatives

Derivative	CAS Number	Key Suppliers	Purity	Notes
(S)-1-(Boc)azepane-2-carboxylic acid	155905-76-3	Smolecule	N/A	Chiral acid for amide coupling and peptide synthesis.
1-[(tert-butoxy)carbonyl]azepane-4-carboxylic acid	868284-36-0	PubChem	N/A	A versatile building block with a carboxylic acid handle. [9]
(S)-1-(tert-butoxycarbonyl)azepane-3-carboxylic acid	1427514-89-3	ChemicalBook, Achmem	N/A	Chiral acid for introducing functionality at the 3-position. [10] [11]

Evaluating Supplier Quality: A Scientist's Due Diligence

The selection of a supplier for critical building blocks like **tert-butyl azepane-1-carboxylate** should be a meticulous process, grounded in scientific integrity. The quality of the starting material directly impacts the success of subsequent synthetic steps, affecting yield, purity, and the overall timeline of a research project.

The Certificate of Analysis (CoA): Your Primary Source of Truth

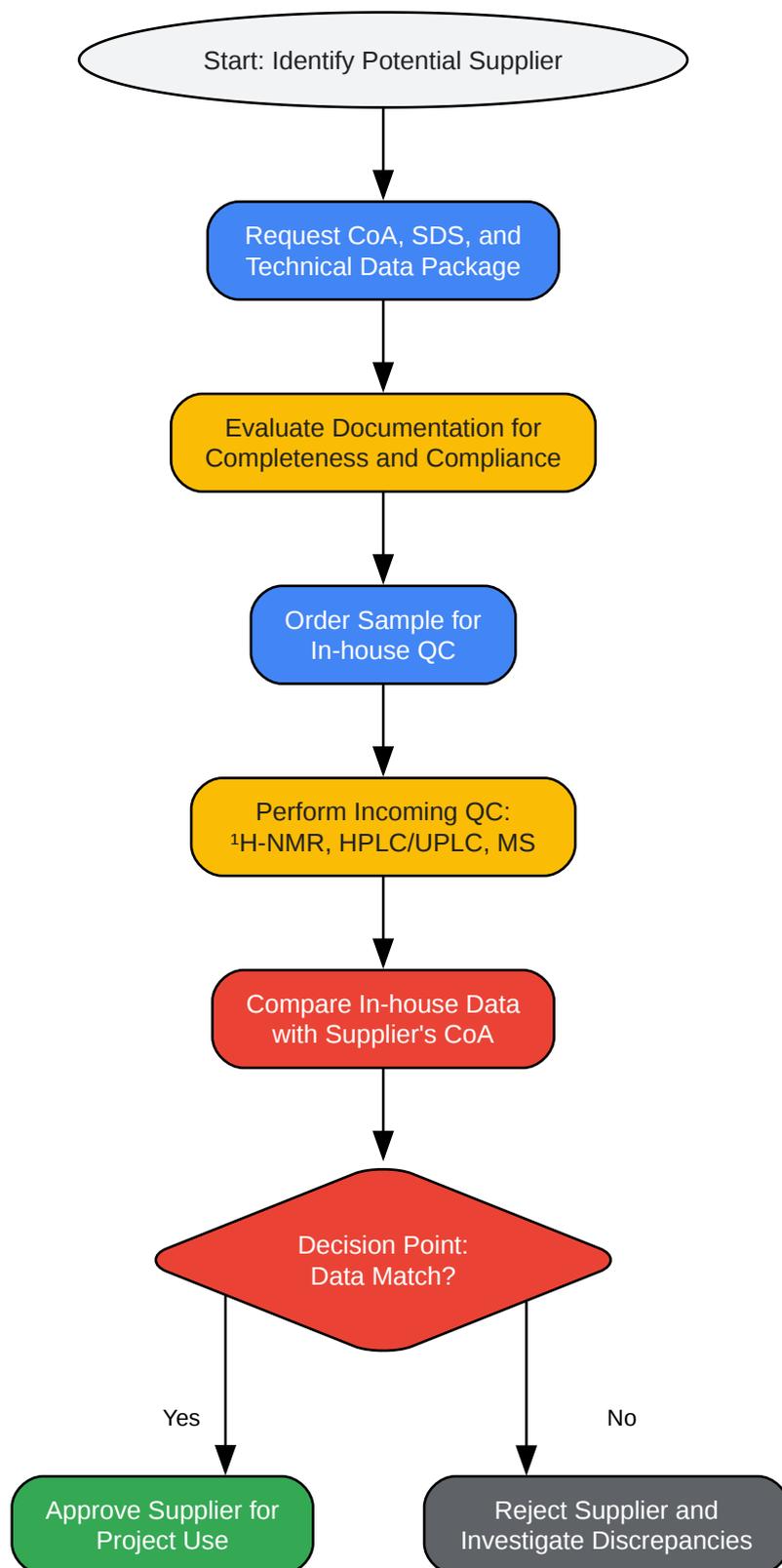
A Certificate of Analysis is a non-negotiable document that should accompany every batch of purchased chemical. It is a formal declaration from the supplier that the material meets a specific set of quality standards. When reviewing a CoA for an azepane derivative, pay close attention to the following:

- **Identity Confirmation:** The CoA should clearly state the methods used to confirm the identity of the compound, typically Proton and Carbon Nuclear Magnetic Resonance ($^1\text{H-NMR}$, $^{13}\text{C-NMR}$) and Mass Spectrometry (MS).

- **Purity Assessment:** High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) are the gold standards for purity determination. The CoA should provide the purity value and the method used.
- **Residual Solvents and Water Content:** The presence of residual solvents or water can interfere with subsequent reactions. Look for data from methods like Karl Fischer titration for water content.
- **Trace Metals:** For later-stage drug development, the presence of trace metals can be a critical quality attribute.

Beyond the CoA: A Multi-faceted Approach to Supplier Qualification

While the CoA is essential, a comprehensive evaluation of a supplier goes further. Consider the following workflow for qualifying a new supplier:



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Caption: Workflow for qualifying a new chemical supplier.

This self-validating system ensures that the material you introduce into your synthetic route is of the highest possible quality, thereby safeguarding the integrity of your research.

Incoming Quality Control: A Practical Protocol

Upon receiving a new batch of a **tert-butyl azepane-1-carboxylate** derivative, it is best practice to perform your own quality control checks. This not only verifies the supplier's CoA but also provides a baseline for the material's stability over time.

Protocol: Incoming QC for tert-Butyl 4-oxoazepane-1-carboxylate (CAS: 188975-88-4)

- Sample Preparation:
 - Accurately weigh approximately 5-10 mg of the compound.
 - For $^1\text{H-NMR}$, dissolve the sample in an appropriate deuterated solvent (e.g., CDCl_3 or DMSO-d_6) in an NMR tube.
 - For HPLC/UPLC-MS, prepare a stock solution of known concentration (e.g., 1 mg/mL) in a suitable solvent like acetonitrile or methanol. Further dilute an aliquot of the stock solution for analysis.
- $^1\text{H-NMR}$ Analysis:
 - Acquire a $^1\text{H-NMR}$ spectrum.
 - Causality: The chemical shifts and coupling patterns of the protons are unique to the molecule's structure. Compare the obtained spectrum with a reference spectrum or predicted spectrum to confirm the identity of the compound. Pay close attention to the characteristic signals of the Boc group (a singlet around 1.4 ppm) and the protons on the azepane ring. The integration of the signals should correspond to the number of protons in each environment.
- HPLC/UPLC-MS Analysis:
 - Inject the diluted sample onto an appropriate HPLC/UPLC column (e.g., C18).

- Run a gradient elution method with a suitable mobile phase (e.g., water and acetonitrile with a small amount of formic acid or trifluoroacetic acid).
 - Causality: This chromatographic separation will resolve the main compound from any impurities. The retention time of the main peak should be consistent, and the peak area will be used to determine the purity of the material.
 - The mass spectrometer will provide the mass-to-charge ratio (m/z) of the eluting peaks. The molecular ion of the main peak should correspond to the expected molecular weight of the compound, further confirming its identity.
- Data Interpretation and Decision:
 - Compare the results of your in-house analysis with the supplier's CoA.
 - If the identity is confirmed and the purity is within the acceptable range for your application, the batch can be approved for use.
 - If there are significant discrepancies, contact the supplier to resolve the issue.

Conclusion: A Foundation for Successful Research

The judicious selection and rigorous quality control of foundational building blocks like **tert-butyl azepane-1-carboxylate** and its derivatives are cornerstones of successful drug discovery. By understanding the commercial landscape, critically evaluating suppliers, and implementing a robust in-house QC program, researchers can ensure the integrity of their synthetic endeavors and accelerate the development of novel therapeutics.

References

- CP Lab Safety. tert-butyl 3-(hydroxymethyl)azepane-1-carboxylate, min 97%, 10 grams. [\[Link\]](#)
- Oakwood Chemical. tert-butyl 4-Oxoazepane-1-carboxylate. [\[Link\]](#)
- Home Sunshine Pharma. (R)-tert-Butyl 3-aminoazepane-1-carboxylate CAS 1032684-85-7. [\[Link\]](#)

- Chemsrvc. CAS#:484638-83-7 | tert-butyl 3-(methylamino)azepane-1-carboxylate. [[Link](#)]
- PubChem. 1-[(Tert-butoxy)carbonyl]azepane-4-carboxylic acid. [[Link](#)]
- ResearchGate. Industrial Production of tert-Butyl-4-oxoazepane-1-carboxylate. [[Link](#)]
- ChemBK. 3-Boc-amino-azepane. [[Link](#)]
- Wikipedia. Azepane. [[Link](#)]

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Sources

1. Azepane - Wikipedia [en.wikipedia.org]
2. N-Boc-hexamethyleneimine 97 123387-52-0 [sigmaaldrich.com]
3. (R)-tert-Butyl 3-aminoazepane-1-carboxylate CAS 1032684-85-7 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
4. Azepanes | Fisher Scientific [fishersci.com]
5. N-Boc-hexahydro-1H-azepin-4-one | C₁₁H₁₉NO₃ | CID 1512679 - PubChem [pubchem.ncbi.nlm.nih.gov]
6. calpaclab.com [calpaclab.com]
7. 876147-47-6|tert-Butyl 3-(aminomethyl)azepane-1-carboxylate|BLD Pharm [bldpharm.com]
8. CAS#:484638-83-7 | tert-butyl 3-(methylamino)azepane-1-carboxylate | Chemsrvc [chemsrc.com]
9. 1-[(Tert-butoxy)carbonyl]azepane-4-carboxylic acid | C₁₂H₂₁NO₄ | CID 23160608 - PubChem [pubchem.ncbi.nlm.nih.gov]
10. (S)-1-(TERT-BUTOXYCARBONYL)AZEPANE-3-CARBOXYLIC ACID CAS#: 1427514-89-3 [m.chemicalbook.com]
11. achmem.com [achmem.com]

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